

Acid Brown 434 vs Bismarck brown Y adsorption capacity

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Compound Focus: Acid Brown 434

CAS No.: 126851-40-9

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Adsorption Capacity & Conditions Comparison

Adsorbent Material	Target Dye	Maximum Adsorption Capacity (q_m)	Optimal pH	Best-Fit Isotherm Model	Best-Fit Kinetic Model	Key Reference
Steam-Activated Carbon (Rubberwood) [1] [2]	Bismarck Brown	2000 mg/g	Information missing	Langmuir	Information missing	<i>J Hazard Mater</i> (2005)
Y-doped ZnO Biochar Nanocomposite [3]	Bismarck Brown-R	181.78 mg/g	Information missing	Temkin	Pseudo-Second-Order	<i>Surfaces and Interfaces</i> (2025)
GO-g-pBCM Nanocomposite [4]	Bismarck Brown	147 mg/g (calc. from data)	Information missing	Langmuir	Pseudo-Second-Order	<i>Baghdad Sci J</i> (2022)
W ₅ O ₁₄ Nanorods [5]	Bismarck Brown R	17.84 mg/g	7	Langmuir &	Pseudo-Second-	<i>Water</i> (2025)

Adsorbent Material	Target Dye	Maximum Adsorption Capacity (q _m)	Optimal pH	Best-Fit Isotherm Model	Best-Fit Kinetic Model	Key Reference
				Freundlich	Order	
Magnetic Modified Barley Straw [6]	Bismarck Brown Y	410.8-520.3 mg/g	Information missing	Langmuir	Pseudo-Second-Order	<i>J Sci Food Agric</i> (2016)
Self-N-doped Activated Carbon (AC7-800) [7]	Acid Brown 14	107.5 mg/g	1.5	Langmuir	Pseudo-Second-Order	<i>Sci Rep</i> (2025)
Self-N-doped Activated Carbon (AC7-800) [7]	Acid Yellow 36	263.2 mg/g	1.5	Langmuir	Pseudo-Second-Order	<i>Sci Rep</i> (2025)
Haloxylon recurvum Biomass [8]	Acid Brown 354	10.01 mg/g	Information missing	Langmuir & Temkin	Pseudo-Second-Order	<i>Surfaces and Interfaces</i> (2020)

Detailed Experimental Protocols

To help you understand how this data was generated, here are the methodologies from key studies.

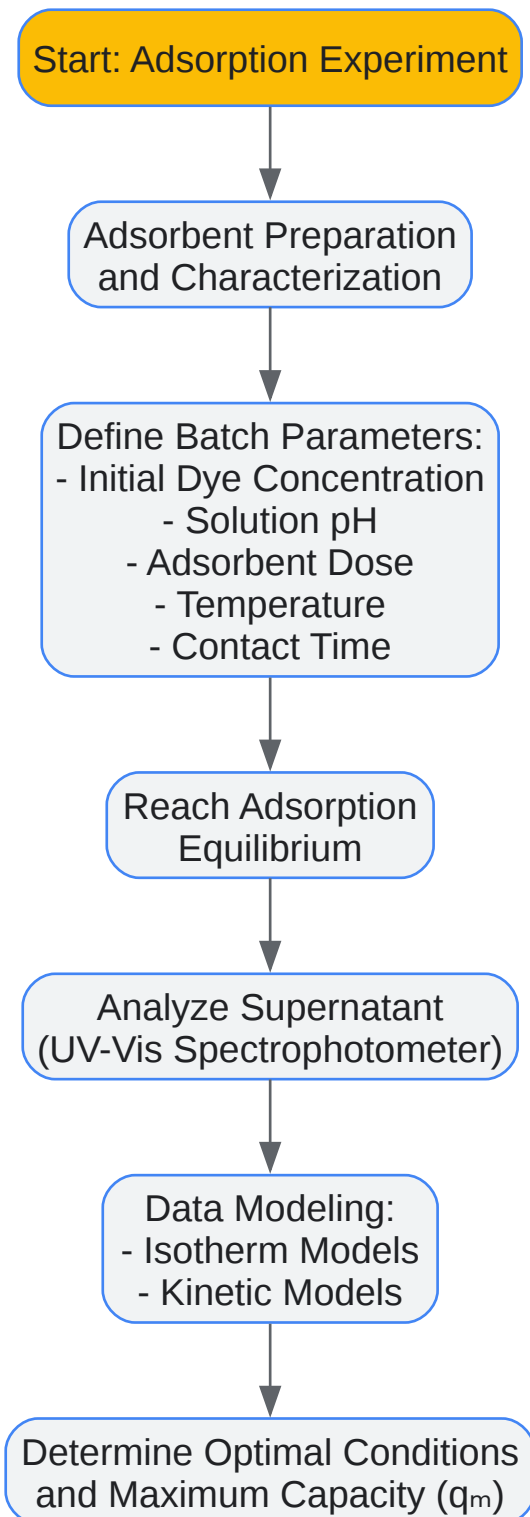
- **For Bismarck Brown on Steam-Activated Carbon (2000 mg/g) [1] [2]:** The activated carbon was prepared from rubberwood sawdust (*Hevea brasiliensis*) via steam activation. Batch adsorption experiments were conducted at room temperature (298 K) by agitating the dye solution with the adsorbent. The concentration of Bismarck Brown was measured at a wavelength (λ_{max}) of 468 nm. Equilibrium data were analyzed using Langmuir and Freundlich isotherm models.

- **For Bismarck Brown R on Y-doped ZnO Biochar (181.78 mg/g) [3]:** The Y-ZnO@C nanocomposite was synthesized using a co-precipitation method with *Podophyllum hexandrum* rhizome biochar, followed by pyrolysis at 600°C. Batch experiments were used to optimize parameters like adsorbent dosage, temperature, contact time, and pH. The adsorption data were analyzed using various isotherm and kinetic models.
- **For Acid Brown 14 on Self-N-doped Activated Carbon (107.5 mg/g) [7]:** The adsorbent (AC7-800) was fabricated by hydrothermally treating a 1:1:1 mass ratio of sawdust, fish waste (as a nitrogen source), and zinc chloride at 180°C for 5 hours, followed by pyrolysis at 800°C for 1 hour. Batch studies investigated the effect of initial dye concentration, solution pH, adsorbent dosage, and contact time. The concentration of AB14 was monitored, and the data were fitted to isotherm and kinetic models.

Research Status and Recommendations

The search results indicate that while **Bismarck Brown dye has been extensively studied with a wide variety of adsorbents**, experimental data specifically for **Acid Brown 434 is scarce**. The most current and directly relevant data for an "Acid Brown" dye is for Acid Brown 14 [7]. Here are some suggestions for your research:

- **Focus on Adsorbent Type:** The data shows that the adsorption capacity is highly dependent on the adsorbent material. Modifying materials (e.g., chemical grafting, magnetic modification, nitrogen-doping) significantly enhances performance [4] [3] [6].
- **Experimental Workflow:** A typical adsorption study follows a systematic process, which can be summarized as follows:



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- **Consult Original Sources:** For replicating experiments, consult the full research papers cited in the tables for comprehensive details on characterization techniques, exact experimental setups, and statistical analyses.

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